

Application Note: Regioselective Synthesis of 2-Chloro-6-methyl-4-nitrophenol

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Compound of Interest

Compound Name: 2-Chloro-6-methyl-4-nitrophenol

CAS No.: 4102-84-5

Cat. No.: B1296171

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Executive Summary & Strategic Analysis

This application note details a high-purity synthetic route for **2-Chloro-6-methyl-4-nitrophenol**, a critical intermediate in the synthesis of agrochemicals (herbicides) and active pharmaceutical ingredients (APIs).

The synthesis presents a classic problem in electrophilic aromatic substitution (EAS): managing the directing effects of an activating hydroxyl group, a weakly activating methyl group, and a strongly deactivating nitro group.

The Synthetic Strategy: "Nitration First"

To achieve the target regiochemistry (Nitro at C4, Chloro at C2), the reaction sequence is critical.

- Route A (Chlorination

Nitration): Chlorination of o-cresol preferentially targets the para-position (C4), yielding 4-chloro-2-methylphenol. Subsequent nitration would occur at C6, yielding the wrong isomer

(4-chloro-6-nitro-2-methylphenol).

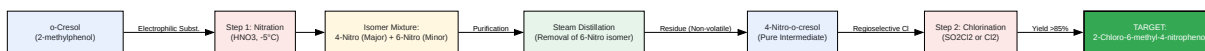
- Route B (Nitration

Chlorination): Nitration of o-cresol preferentially targets the para-position (C4) due to steric hindrance at C6 (flanked by OH and CH3). This yields 4-nitro-2-methylphenol.[1] The subsequent chlorination is directed by the strong ortho-directing -OH group to the only open ortho position (C6), successfully yielding the target **2-Chloro-6-methyl-4-nitrophenol**.

Therefore, Route B is the mandatory pathway.

Chemical Reaction Pathway

The following Graphviz diagram illustrates the reaction logic and the critical separation step required to ensure isomeric purity.



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Figure 1: Strategic reaction pathway emphasizing the purification of the intermediate 4-nitro-o-cresol to ensure downstream purity.

Step 1: Regioselective Nitration of o-Cresol

Direct nitration of phenols is prone to oxidation (tar formation) and poly-nitration. To mitigate this, we utilize a controlled low-temperature nitration protocol.[2]

Experimental Protocol

Objective: Synthesis of 4-nitro-2-methylphenol (4-nitro-o-cresol).

Parameter	Specification
Starting Material	o-Cresol (purity >99%)
Reagent	Nitric Acid (65-70%)
Solvent	Glacial Acetic Acid (preferred) or Water
Temperature	-5°C to 0°C (Critical)
Purification	Steam Distillation

Procedure:

- Preparation: Dissolve 10.8 g (0.1 mol) of o-cresol in 10 mL of glacial acetic acid. Cool the solution to -5°C using an ice-salt bath.
- Nitration: Prepare a solution of 7 mL HNO₃ (d=1.42) in 10 mL acetic acid. Add this dropwise to the cresol solution over 45 minutes. Crucial: Maintain internal temperature below 0°C to minimize oxidation byproducts.
- Quenching: Stir for an additional 1 hour at 0°C, then pour the reaction mixture into 100 g of crushed ice/water slurry. A yellow precipitate (mixture of isomers) will form.
- Purification (The "Expert" Step):
 - The crude solid contains both 4-nitro-o-cresol (major) and 6-nitro-o-cresol (minor).
 - Perform Steam Distillation: Transfer the crude solid to a flask and steam distill.
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The 6-nitro isomer forms an intramolecular hydrogen bond (between OH and NO₂), making it volatile. It will distill over with the water.
 - The 4-nitro isomer (intermolecular H-bonding) is non-volatile and remains in the distillation flask.
- Isolation: Cool the residue in the flask. Filter the solid 4-nitro-o-cresol, wash with cold water, and recrystallize from ethanol/water (1:1).

Expected Yield: 60-70% Melting Point: 94-96°C (Lit. val. 96°C).

Step 2: Chlorination of 4-Nitro-o-Cresol

Chlorination of nitrophenols is slower than un-nitrated phenols due to ring deactivation.^[8] However, the hydroxyl group provides sufficient activation to direct the chlorine to the ortho position.

Reagent Selection: SO₂Cl₂ vs. Cl₂

While Chlorine gas (

) is used industrially, Sulfuryl Chloride (

) is recommended for laboratory and pilot-scale optimization. It allows for precise stoichiometry, easier handling, and often higher regioselectivity with fewer oxidative side reactions.

Experimental Protocol

Objective: Synthesis of **2-Chloro-6-methyl-4-nitrophenol**.

Parameter	Specification
Substrate	4-Nitro-o-cresol (from Step 1)
Reagent	Sulfuryl Chloride (
	)
Solvent	Glacial Acetic Acid or Dichloroethane (DCE)
Temperature	40°C
	60°C
Stoichiometry	1.1 equivalents of

Procedure:

- **Dissolution:** Dissolve 15.3 g (0.1 mol) of pure 4-nitro-o-cresol in 60 mL of glacial acetic acid in a three-necked flask equipped with a reflux condenser and a gas trap (to neutralize HCl

and SO₂ evolution).

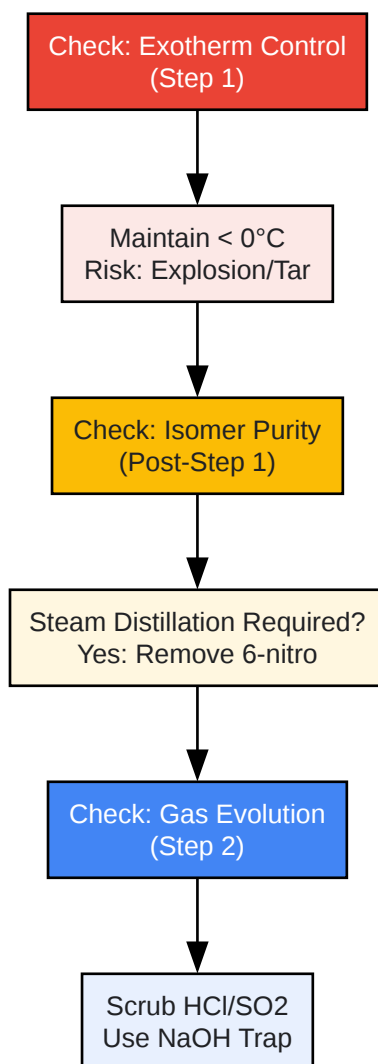
- Addition: Add 14.8 g (0.11 mol) of sulfonyl chloride dropwise at room temperature.
- Reaction: Slowly heat the mixture to 40°C. Evolution of gas (HCl/SO₂) indicates the reaction is proceeding.
- Completion: Once gas evolution slows, raise temperature to 60°C for 30 minutes to drive the reaction to completion. Monitor by TLC (Silica, Hexane:EtOAc 3:1) or HPLC.
- Work-up: Pour the reaction mixture into 200 mL of ice water. The product will precipitate as a pale yellow/white solid.
- Purification: Filter the solid. Wash with water to remove acid traces.^[7] Recrystallize from ethanol or aqueous acetic acid.

Characterization:

- Appearance: Yellowish crystalline solid.
- Structure Validation:
 - NMR will show the loss of the aromatic proton at the C6 position and a shift in the remaining protons.

Process Safety & Troubleshooting

The following decision tree (Graphviz) outlines critical safety and quality control checkpoints.



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Figure 2: Critical Control Points (CCPs) for safety and quality assurance.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Dark/Tarry Product (Step 1)	Temperature too high (>5°C) or acid too concentrated.	Ensure strict cooling; dilute HNO ₃ slightly or add slower.
Low Yield (Step 1)	Incomplete precipitation or loss during steam distillation.	Salt out the aqueous layer; ensure cooling water is efficient.
Mixture of Chlorinated Products	Excess SO ₂ Cl ₂ or high temperature.	Stick to 1.1 eq. SO ₂ Cl ₂ ; keep temp <60°C.
Product Melting Point Low	Contamination with 6-nitro isomer.	Repeat steam distillation or recrystallize from Ethanol.

References

- Nitration of Cresols: Preparation of 4-nitro-o-cresol. PrepChem. (Classic methodology for nitrosation/oxidation).
- Regioselectivity in Phenol Chlorination: Smith, K., et al. "Para-selective chlorination of cresols..." Orca - Cardiff University.[9] (Discusses directing effects in cresol chlorination).
- Chlorination of Nitrophenols: Chlorination of nitrophenols.[5][6][8][9][10][11][12][13] US Patent 4827047A. (Industrial conditions for chlorinating deactivated phenols).
- Use of Sulfuryl Chloride: Sulfuryl Chloride in Organic Synthesis.[9][14] ChemicalBook Application Notes. (General utility for phenol chlorination).[4][9][10][12]
- General Synthesis of Chloronitrophenols: Synthesis of 2-chloro-4-nitrophenol. (Analogous chemistry demonstrating the activation of the ortho position).

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Sources

- [1. arkat-usa.org \[arkat-usa.org\]](https://arkat-usa.org)
- [2. CN1562958A - Technique for preparing 4-methyl-2,6 o-nitro-p-cresol - Google Patents \[patents.google.com\]](https://patents.google.com/patent/CN1562958A)
- [3. Controlling \(E/Z\)-Stereoselectivity of -NHC=O Chlorination: Mechanism Principles for Wide Scope Applications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/23456789/)
- [4. scientificupdate.com \[scientificupdate.com\]](https://scientificupdate.com)
- [5. escholarship.org \[escholarship.org\]](https://escholarship.org)
- [6. synthesis of 2-chloro-4-nitrophenol by new way \[journal-n.scnu.edu.cn\]](http://journal-n.scnu.edu.cn)
- [7. 2-Methyl-4-nitrophenol synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [8. US4827047A - Chlorination of nitrophenols - Google Patents \[patents.google.com\]](https://patents.google.com/patent/US4827047A)
- [9. orca.cardiff.ac.uk \[orca.cardiff.ac.uk\]](https://orca.cardiff.ac.uk)
- [10. echemi.com \[echemi.com\]](https://echemi.com)
- [11. bcc.bas.bg \[bcc.bas.bg\]](https://bcc.bas.bg)
- [12. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [13. ijsr.net \[ijsr.net\]](https://ijsr.net)
- [14. 2-Chloro-4-nitrophenol synthesis - chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
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